

Chemical structure and stereochemistry of diphenyl(pyridin-4-yl)methanol

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Compound of Interest

Compound Name: *alpha*-(4-Pyridyl)benzhydrol

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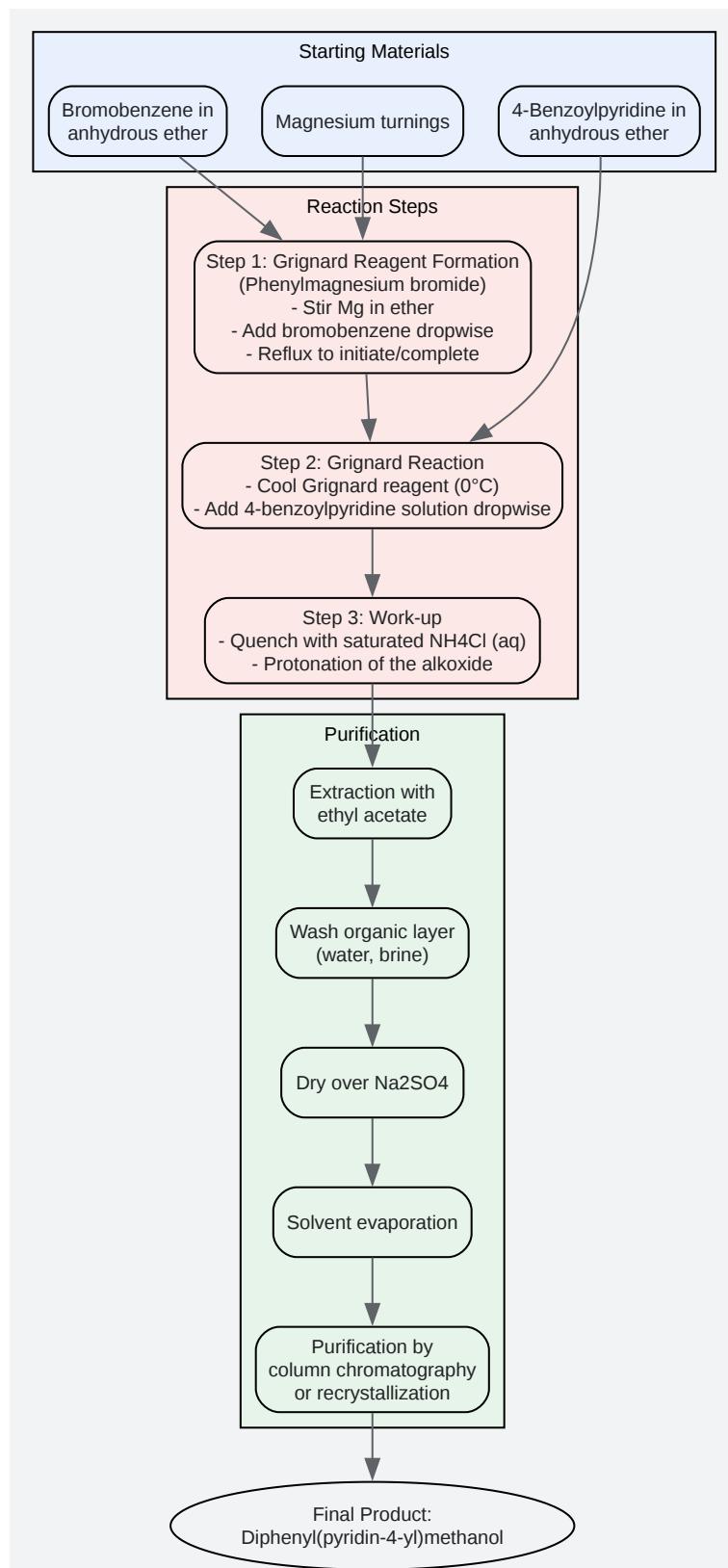
An In-Depth Technical Guide on the Chemical Structure and Stereochemistry of Diphenyl(pyridin-4-yl)methanol

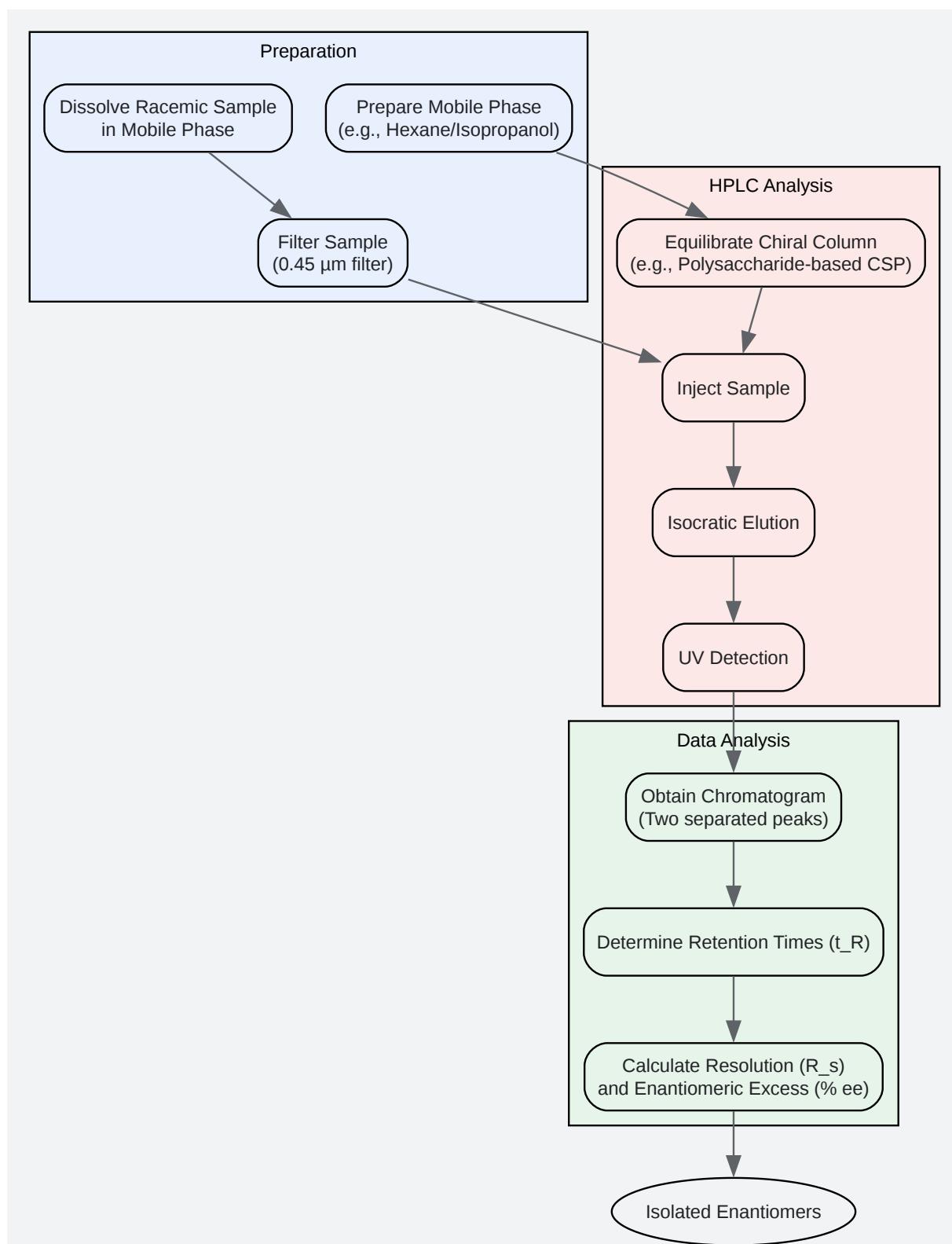
Introduction

Diphenyl(pyridin-4-yl)methanol is a tertiary alcohol featuring two phenyl groups and one pyridin-4-yl group attached to a central carbinol carbon. This compound belongs to the class of heteroaromatic compounds and is a valuable building block in medicinal chemistry and organic synthesis. Its structural framework is present in various biologically active molecules, making it a compound of significant interest for researchers, scientists, and drug development professionals. The presence of a stereogenic center and the hydrogen-bonding capabilities of the hydroxyl and pyridinyl groups impart specific chemical and physical properties that are crucial for its application in asymmetric synthesis and as a precursor for novel therapeutic agents.

Chemical Structure and Identification

The chemical structure of diphenyl(pyridin-4-yl)methanol consists of a central tetrahedral carbon atom bonded to two phenyl rings, a pyridin-4-yl ring, and a hydroxyl group.



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